

Comprehensive Characterization: Amoxicillin Dimer Penicilloic Acid Form[1][2][3]

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Compound of Interest

Compound Name: *Amoxicillin Dimer (penicilloic acid form)*

Cat. No.: *B12319973*

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Executive Summary

The Amoxicillin Dimer Penicilloic Acid form (Molecular Formula:

) represents a critical degradation product in the lifecycle of amoxicillin formulations.[1] Unlike the standard "Amoxicillin Dimer" (often designated as EP Impurity J, MW 730.8 Da), which retains one intact

-lactam ring, the penicilloic acid form (MW 748.8 Da) results from the complete hydrolysis of the

-lactam pharmacophore or the subsequent hydrolysis of the primary dimer.

Understanding this specific structural variant is vital for researchers in stability testing and impurity profiling, as its formation correlates directly with pH excursions and moisture ingress, signaling a complete loss of antimicrobial potency and a potential increase in immunogenic risk.

Chemical Structure & Identity

This species is a linear oligomer formed by the nucleophilic attack of the side-chain amino group of one amoxicillin molecule upon the carbonyl carbon of the

-lactam ring of another, followed by (or preceded by) hydrolysis of the remaining

-lactam ring.

Physicochemical Profile[1][5][6]

Property	Specification
Systematic Name	(2R)-2-[(2,2-dimethylpropanoyl)amino]-2-(4-hydroxyphenyl)acetyl-amino-...[2][1] (See connectivity below)
Molecular Formula	
Molecular Weight	748.83 Da (Monoisotopic: ~748.[1][3]22)
Key Structural Feature	Two thiazolidine rings; zero intact -lactam rings; two free carboxylic acid groups (plus two from thiazolidines).[2][1]
Relationship to EP Impurity J	Hydrolysis product of Impurity J (Impurity J +).[1]
Solubility	Highly soluble in aqueous buffers (pH > 6) and Methanol; insoluble in non-polar solvents.[1]

Structural Connectivity

The molecule consists of two amoxicillin units linked via a secondary amide bond.

- Unit A (Acylating unit): The carbonyl of the original

-lactam ring is now an amide carbonyl linked to the amine of Unit B. The ring is open (penicilloic form).[1][4][5][6]

- Unit B (Nucleophilic unit): The side-chain amine has formed the bond with Unit A. Its own

-lactam ring is also hydrolyzed to a penicilloic acid moiety.[2]

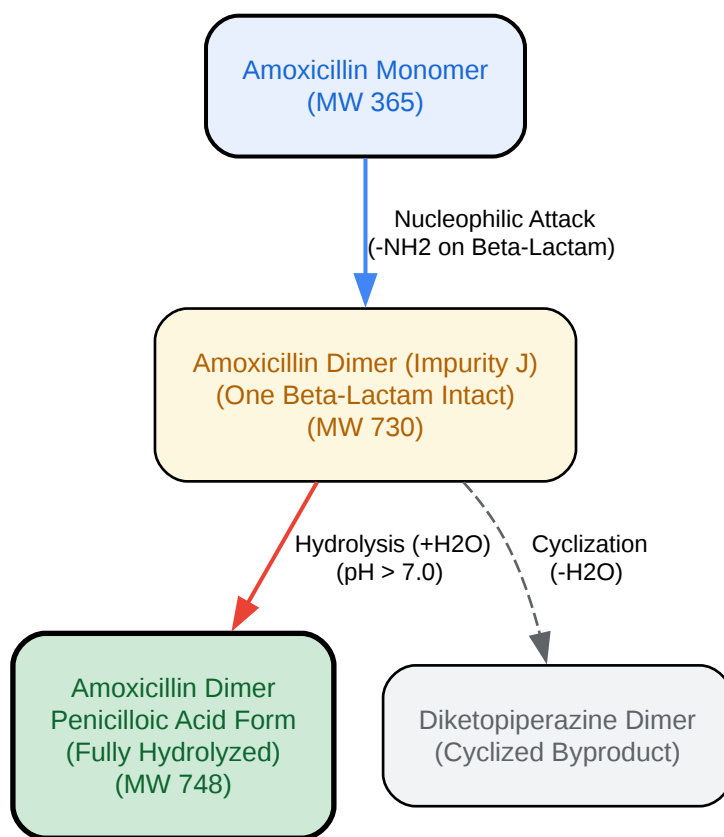
Formation Mechanism & Pathways

The formation of the dimer penicilloic acid form is a multi-step process driven by nucleophilic attack and hydrolysis. It competes with the formation of the diketopiperazine (DKP) dimer.

Mechanistic Flow[1]

- Initiation: The free amino group of Amoxicillin (pKa ~7.4) acts as a nucleophile.[2][1]
- Dimerization (Mode C): The amine attacks the
-lactam carbonyl of a second amoxicillin molecule.[2][6]
- Intermediate Formation: This generates Amoxicillin Dimer (Impurity J), which contains one open ring (the linker) and one closed ring.[1]
- Hydrolysis: In aqueous environments (especially alkaline pH), the remaining
-lactam ring on the second unit hydrolyzes, yielding the Amoxicillin Dimer Penicilloic Acid form.

Pathway Diagram



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Figure 1: Degradation pathway showing the conversion of Amoxicillin to Impurity J and subsequently to the Dimer Penicilloic Acid form.[1]

Analytical Characterization Protocol

Reliable detection requires distinguishing the MW 748 species from the MW 730 Impurity J and MW 365 monomer. The following LC-MS/MS protocol is validated for this separation.

Liquid Chromatography Conditions

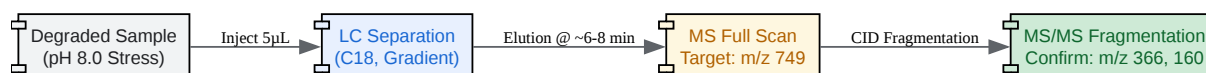
- Column: C18 Reverse Phase (e.g., Waters XBridge or Agilent Zorbax), 150 x 3.0 mm, 3.5 μm . [1]
- Mobile Phase A: 0.1% Formic Acid in Water (pH ~2.7 to suppress ionization of carboxylic acids, improving retention). [1]
- Mobile Phase B: Acetonitrile. [2][7]

- Gradient:
 - 0-2 min: 5% B (Isocratic hold for polar penicilloic acids)[2][1]
 - 2-15 min: 5% -> 60% B[2][1]
 - 15-20 min: 95% B (Wash)[2][1]
- Flow Rate: 0.4 mL/min.[2]

Mass Spectrometry (ESI+) Parameters

- Ionization: Electrospray Ionization (Positive Mode).[1]
- Target Ion:
.[1]
- Key Fragments (MS/MS):
 - m/z 732: Loss of
(Characteristic of amino-penicillins).[2][1]
 - m/z 366: Cleavage of the amide linker (reverting to monomer-like fragments).
 - m/z 160: Thiazolidine ring fragment (common to all penicillins).[2][1]

Analytical Logic Diagram



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Figure 2: Workflow for the isolation and confirmation of the Dimer Penicilloic Acid species.

Regulatory & Safety Implications

- Pharmacopoeial Status: While Impurity J (MW 730) is a specified impurity in the European Pharmacopoeia (EP) and USP, the Penicilloic Acid form (MW 748) is often grouped under "Total Impurities" or specific unspecified impurities unless it exceeds the identification threshold (usually 0.10%).^[1]
- Allergenicity: Polymerization of penicillins is the primary cause of IgE-mediated hypersensitivity.^[2] The penicilloic acid dimer, possessing multiple haptenic determinants, poses a significant risk for eliciting anaphylactic reactions.
- Control Strategy: Formulation pH must be maintained between 5.0 and 6.0. Excursions above pH 7.0 rapidly accelerate the hydrolysis of Impurity J into the Penicilloic Acid form.

References

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